

SC-58125 solubility issues in aqueous media

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Compound of Interest

Compound Name: SC-58125

Cat. No.: B1680877

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Technical Support Center: SC-58125

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information and troubleshooting guidance for challenges related to the solubility of **SC-58125** in aqueous media. **SC-58125** is a potent and selective inhibitor of cyclooxygenase-2 (COX-2) with significant research applications in inflammation and oncology.^{[1][2]} However, its low aqueous solubility presents a common hurdle in experimental design. This guide offers practical solutions and detailed protocols to ensure reliable and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **SC-58125** in common laboratory solvents?

A1: **SC-58125** is readily soluble in organic solvents but is practically insoluble in water.^{[1][3]} For quantitative data, please refer to the solubility table below.

Q2: I observed precipitation when diluting my DMSO stock solution of **SC-58125** into aqueous cell culture medium. What is the cause and how can I prevent this?

A2: This is a common issue due to the poor aqueous solubility of **SC-58125**. Precipitation occurs when the concentration of **SC-58125** exceeds its solubility limit in the final aqueous medium. The final concentration of DMSO is also a critical factor. To prevent this, ensure the final DMSO concentration in your cell culture is kept as low as possible, ideally at or below

0.1% and not exceeding 0.5%, as higher concentrations can be cytotoxic.[4] A stepwise dilution method is recommended. For a detailed workflow, refer to the "Experimental Protocols" section.

Q3: What is the maximum recommended final concentration of DMSO for in vitro cell-based assays?

A3: The tolerance to DMSO can be cell-line dependent. However, a general guideline is to maintain the final DMSO concentration at or below 0.1% to minimize solvent-induced artifacts. Most cell lines can tolerate up to 0.5% DMSO without significant cytotoxicity.[4] It is always best practice to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Q4: How should I prepare **SC-58125** for in vivo animal studies?

A4: Due to its poor aqueous solubility, **SC-58125** is typically administered in vivo as a suspension for oral gavage or in a co-solvent system for intraperitoneal injections. A common method for oral administration involves formulating **SC-58125** in a vehicle containing carboxymethylcellulose sodium (CMC-Na).[1] For detailed preparation methods, please see the "Experimental Protocols" section.

Q5: How does **SC-58125** exert its biological effects?

A5: **SC-58125** is a selective inhibitor of the COX-2 enzyme.[1][2] COX-2 is a key enzyme in the inflammatory pathway, responsible for the conversion of arachidonic acid to prostaglandins, which are mediators of inflammation and pain.[5] By inhibiting COX-2, **SC-58125** reduces the production of these pro-inflammatory prostaglandins.[6]

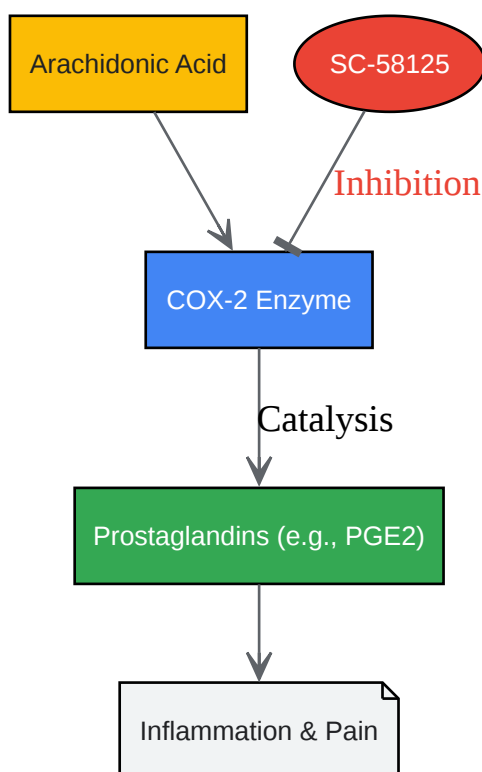
Data Presentation

Table 1: Solubility of **SC-58125** in Various Solvents

Solvent	Solubility	Molar Concentration (Approx.)
DMSO	Up to 77 mg/mL	~200 mM
Ethanol	Up to 25 mg/mL	~65 mM
Water	Insoluble	Not Applicable
Phosphate Buffered Saline (PBS)	Very Low (Precipitation likely)	Not Quantified

Note: The solubility in DMSO and ethanol is sourced from multiple suppliers.[1][3] The exact solubility may vary slightly between batches. It is recommended to start with a lower concentration and visually inspect for complete dissolution.

Mandatory Visualization



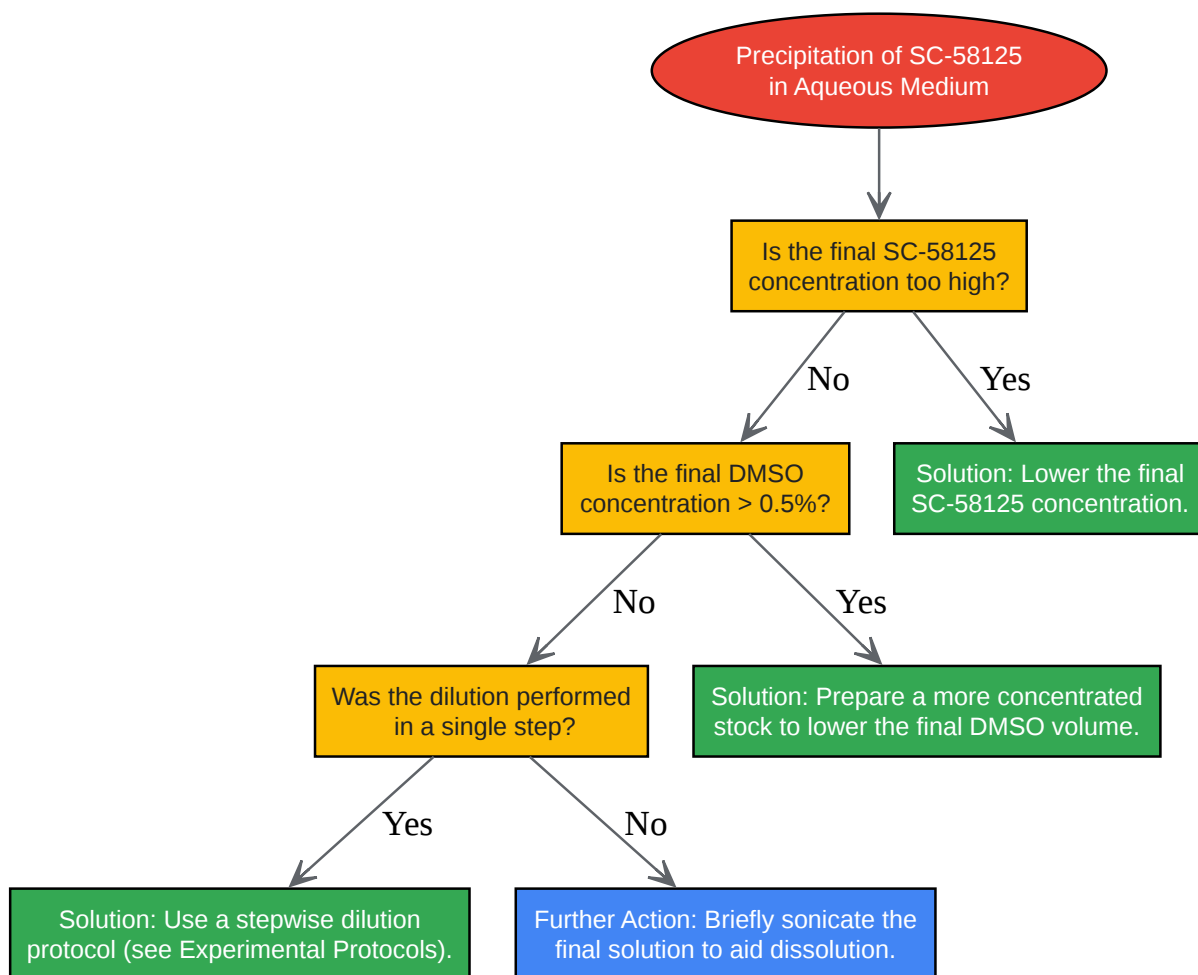
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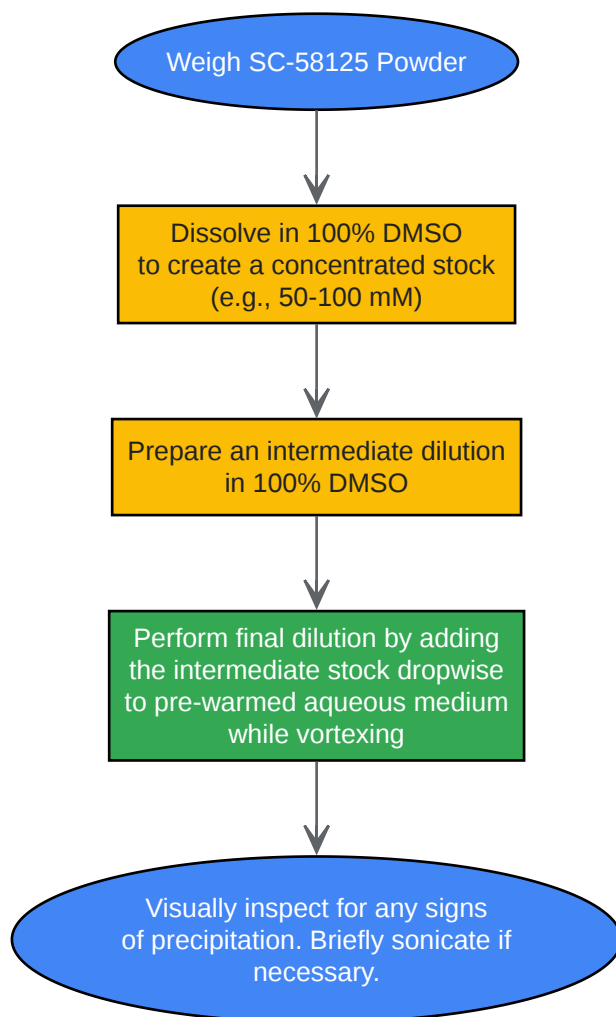
Figure 1: Simplified signaling pathway of COX-2 inhibition by **SC-58125**.

Troubleshooting Guides

Issue: Precipitation Observed in Aqueous Medium

This troubleshooting guide will help you identify the cause of precipitation and find a suitable solution.





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